

Technical Guide: Solubility Profile & Purification of 2,6-Dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name: *2,6-Dimethylmorpholine hydrochloride*

CAS No.: 80567-00-6

Cat. No.: B3178819

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Executive Summary

2,6-Dimethylmorpholine hydrochloride (CAS 59229-60-6 for the cis-isomer) is a critical intermediate in the synthesis of antifungal agents (e.g., Amorolfine) and various agrochemicals. [1] Its utility in process chemistry is dictated by its solubility differential between aqueous and organic phases. While the free base is a liquid miscible with water and most organic solvents, the hydrochloride salt exhibits a distinct solubility profile characterized by high aqueous solubility and selective solubility in polar organic solvents. This guide provides a technical analysis of these properties, offering evidence-based protocols for solubility determination and purification via recrystallization.

Physicochemical Fundamentals

Structural Dynamics & Salt Formation

The commercial utility of 2,6-dimethylmorpholine lies primarily in its cis-isomer ((2S,6R)-2,6-dimethylmorpholine). The hydrochloride salt is formed via the protonation of the secondary amine nitrogen.

- pKa: The conjugate acid has a pKa of approximately 9.04, indicating that the salt is stable in solid form but will readily dissociate in basic aqueous solutions (pH > 10).

- **Stereochemistry:** The cis isomer adopts a chair conformation with both methyl groups in the equatorial position, maximizing stability. The trans isomer (axial-equatorial) is often present as an impurity and possesses slightly different solubility parameters, which can be exploited for purification.

Thermodynamic Basis of Solubility

The solubility of **2,6-dimethylmorpholine hydrochloride** is governed by the competition between its Lattice Energy (ionic interactions in the crystal) and Solvation Enthalpy (interaction with solvent molecules).

- **Aqueous Media:** The high dielectric constant of water () effectively shields the electrostatic attraction between the morpholinium cation and chloride anion, leading to high solubility.
- **Organic Media:** In lower dielectric solvents (e.g., Isopropanol), the lattice energy dominates at low temperatures, but solvation entropy drives dissolution at elevated temperatures, making these ideal for recrystallization.

Solubility Profile Analysis

The following data summarizes the solubility behavior of **2,6-dimethylmorpholine hydrochloride** across a polarity spectrum. This data is synthesized from process chemistry literature and standard amine salt behaviors.

Table 1: Comparative Solubility Matrix

Solvent Class	Specific Solvent	Solubility Rating	Primary Interaction Mechanism	Application
Aqueous	Water (pH 7)	High (>500 g/L)	Ion-Dipole hydration	Dissolution, Extraction
Protic Organic	Methanol	High	H-bonding, high polarity	Solvent exchange
Ethanol	Moderate-High	H-bonding	Co-solvent	
Isopropanol (IPA)	Moderate (Hot)	H-bonding, steric hindrance	Recrystallization	
Aprotic Polar	DMSO / DMF	High	Dipole-Dipole	Reaction medium
Acetone	Low	Weak dipole interactions	Anti-solvent	
Chlorinated	Dichloromethane (DCM)	Moderate	Weak dipole, dispersion	Extraction (Ion-pair)
Non-Polar	Ethyl Acetate	Low	Weak dipole	Anti-solvent / Wash
Diethyl Ether	Insoluble	Dispersion forces	Precipitation	
Hexanes/Heptane	Insoluble	Dispersion forces	Precipitation	

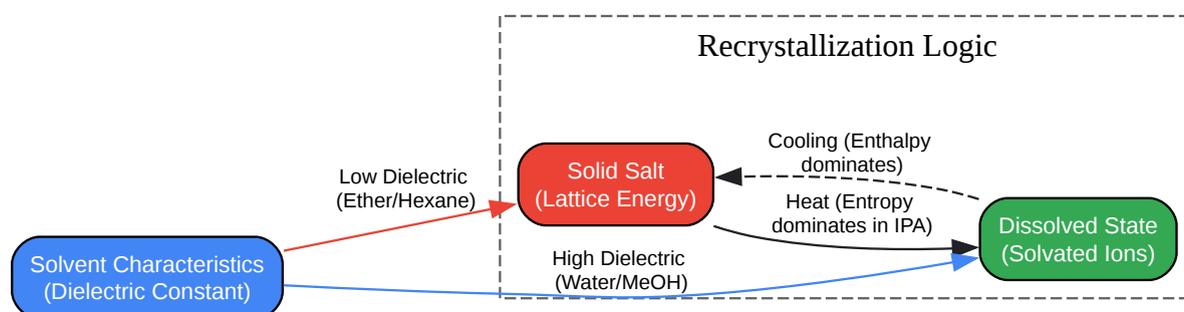
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Technical Note: The "sweet spot" for purification is Isopropanol (IPA). The salt is soluble in boiling IPA but crystallizes upon cooling, whereas impurities often remain in solution or the salt is too soluble in Methanol/Ethanol to crystallize effectively.

Visualization of Solvation & Workflows

Diagram 1: Thermodynamic Solvation Mechanism

This diagram illustrates the energetic competition governing the salt's solubility.



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Caption: Thermodynamic equilibrium shifts based on solvent polarity and temperature, dictating the purification strategy.

Experimental Methodologies

Protocol 1: Gravimetric Solubility Determination

Use this protocol to establish precise solubility curves for your specific batch/isomer ratio.

- Preparation: Dry the 2,6-dimethylmorpholine HCl salt in a vacuum oven at 40°C for 4 hours to remove surface moisture.
- Saturation: Add excess salt to 10 mL of the target solvent in a sealed vial.
- Equilibration: Stir at the target temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated if testing hot solubility).
- Quantification: Transfer a known volume (e.g., 5 mL) to a tared weighing dish. Evaporate solvent under nitrogen flow and dry to constant weight.

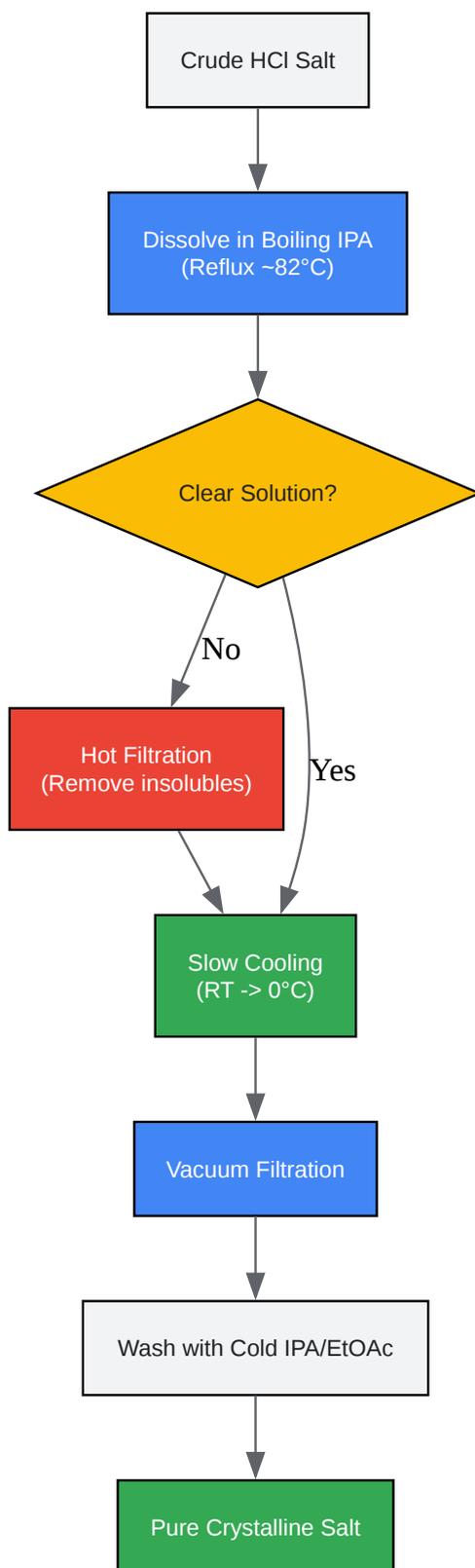
- Calculation:

Protocol 2: Purification via Recrystallization (Isopropanol)

This is the industry-standard method for upgrading purity from ~95% to >99%.

- Dissolution: Charge crude 2,6-dimethylmorpholine HCl (10 g) into a flask. Add Isopropanol (IPA, 30 mL).
- Heating: Heat the mixture to reflux (82°C) with stirring.
 - Checkpoint: If solids remain, add IPA in 2 mL increments until dissolution is complete. Do not exceed 50 mL total volume.
- Hot Filtration: If insoluble particles (dust, inorganic salts) are present, filter the hot solution rapidly through a heated funnel.
- Crystallization: Allow the solution to cool slowly to room temperature (25°C) over 2 hours. Then, cool to 0-5°C in an ice bath for 1 hour.
- Isolation: Filter the white crystalline solid under vacuum.
- Washing: Wash the filter cake with cold Isopropanol/Ethyl Acetate (1:1 mixture, 10 mL).
- Drying: Dry under vacuum at 45°C.

Diagram 2: Recrystallization Workflow



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Caption: Step-by-step logic for the purification of **2,6-dimethylmorpholine hydrochloride** using Isopropanol.

Critical Application Notes

- **Hygroscopicity:** The HCl salt is hygroscopic. Exposure to atmospheric moisture can lead to clumping and hydrolysis errors in stoichiometry. Store in a desiccator.
- **Anti-Solvent Addition:** If the yield from pure IPA is low, an "Anti-Solvent" method can be used. After dissolving in minimum hot Ethanol, add Ethyl Acetate or Diethyl Ether dropwise until turbidity persists, then cool.
- **Isomer Enrichment:** Recrystallization from IPA has been cited to preferentially crystallize the trans isomer in some specific chiral resolution contexts involving mandelic acid, but for the HCl salt, it generally purifies the major isomer (usually cis) by removing non-salt impurities.

References

- National Toxicology Program (NTP). (1992).[2] 2,6-Dimethylmorpholine: Physical and Chemical Properties. National Institutes of Health.[2] Available at: [\[Link\]](#)
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Sources

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